

2-Octylpyridine: Technical Profile & Synthesis Guide[2]

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Compound of Interest

Compound Name: 2-Octylpyridine

CAS No.: 33841-61-1

Cat. No.: B1607487

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Executive Summary

2-Octylpyridine (CAS 33841-61-1) is a functionalized heterocyclic building block characterized by a pyridine ring substituted at the ortho (C2) position with an n-octyl alkyl chain.[2] Unlike its short-chain homologs (e.g., 2-picoline), the lipophilic octyl tail confers unique solubility and interfacial properties, making it a critical ligand in solvent extraction (hydrometallurgy) and a versatile intermediate in the synthesis of surface-active agents and pharmaceutical scaffolds.[1] This guide provides a rigorous technical analysis of its physicochemical properties, safety protocols, and a validated synthesis workflow based on radical alkylation.[1]

Identity & Physicochemical Profile[2][3][4][5][6][7][8][9][10][11]

The distinct amphiphilic nature of **2-octylpyridine**—combining a basic nitrogen heterocycle with a hydrophobic tail—dictates its behavior in biphasic systems.[2]

Parameter	Technical Specification
Chemical Name	2-Octylpyridine
CAS Number	33841-61-1
Molecular Formula	C ₁₃ H ₂₁ N
Molecular Weight	191.31 g/mol
Structure	Pyridine ring with n-octyl group at C2 position
Appearance	Colorless to pale yellow oily liquid
Density	~0.90 - 0.92 g/mL (Estimated based on homologs)
Boiling Point	>270°C (at 760 mmHg); ~130-135°C (at 10 mmHg)
Solubility	Insoluble in water; Miscible with DCM, Ethanol, Toluene, Hexane
pKa	~5.9 (Pyridine nitrogen basicity, slightly elevated by alkyl induction)

Safety Data Sheet (SDS) & Hazard Analysis

While specific toxicological data for CAS 33841-61-1 is less ubiquitous than for 2-picoline, its hazard profile is derived from the Alkyl Pyridine Class standards.^[2] Treat as a hazardous organic base.

GHS Classification^[2]

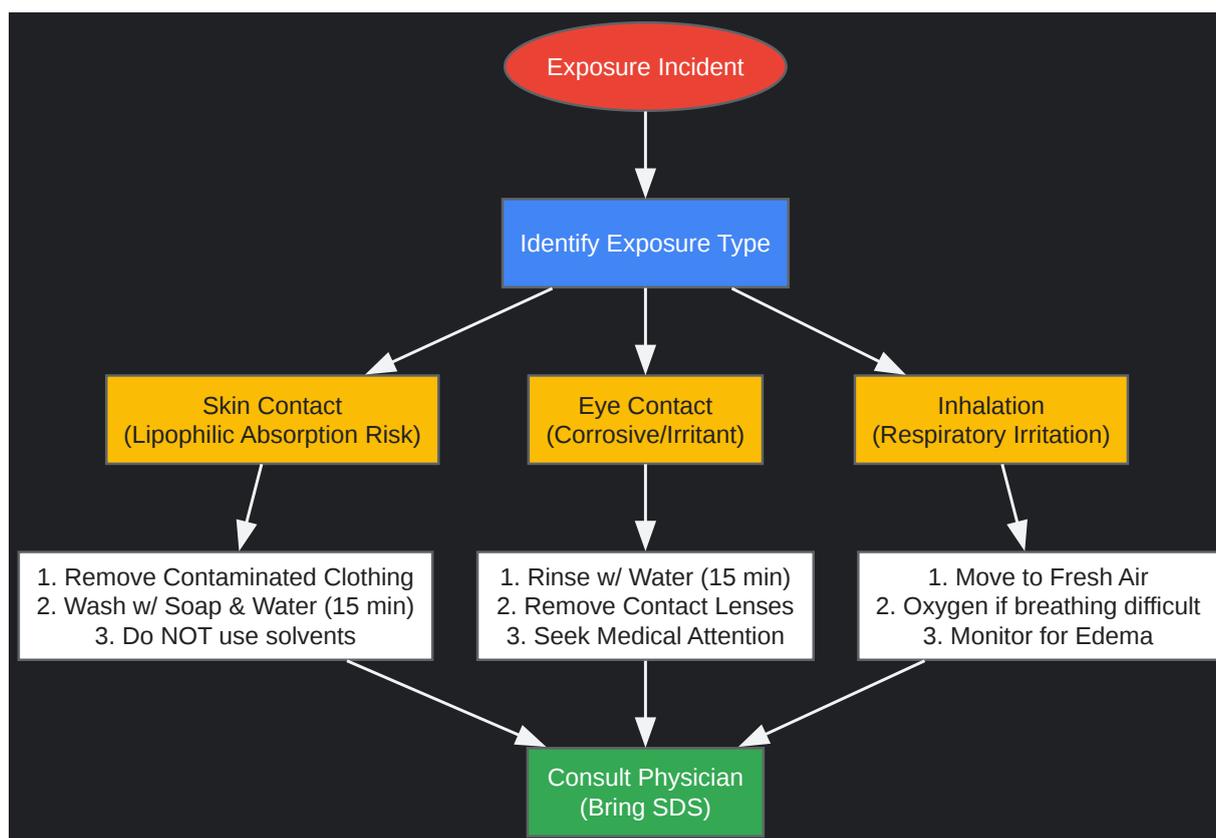
- Skin Corrosion/Irritation: Category 2 (H315)^[2]
- Serious Eye Damage/Eye Irritation: Category 2A (H319)^[2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Tract Irritation) (H335)^[2]

- Environmental Hazard: Chronic Aquatic Toxicity (Category 2) – Due to lipophilicity and persistence.[1]

Critical Handling Protocols

- Inhalation: High boiling point reduces vapor risk at RT, but aerosols are potent respiratory irritants.[1] Use strictly within a fume hood.
- Skin Contact: Lipophilic nature allows rapid dermal absorption. Nitrile gloves (0.11 mm) are minimum; laminate gloves recommended for prolonged handling.
- Storage: Store under inert atmosphere (Argon/Nitrogen) to prevent N-oxide formation over time.[2] Keep away from strong oxidizing agents and acids.

Emergency Response Workflow (DOT Diagram)



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Figure 1: Emergency response decision tree for **2-Octylpyridine** exposure, emphasizing the risk of lipophilic absorption.

Technical Applications & Mechanisms

Solvent Extraction (Hydrometallurgy)

2-Octylpyridine acts as a solvating extractant for transition metals (Pd, Zr, Cu) from acidic feed solutions.[1]

- Mechanism: The pyridine nitrogen protonates in acidic media (forming PyH^+), allowing ion-pair formation with anionic metal complexes (e.g., $[\text{M}(\text{L})_2]^-$), allowing for efficient extraction into the organic phase.[1]
- Advantage: The C8-chain provides high solubility in kerosene/dodecane diluents, preventing "third phase" formation common with short-chain pyridines.[2]

Synthesis Intermediate

It serves as a scaffold for:

- Surfactants: Quaternization of the nitrogen yields cationic surfactants (N-methyl-2-octylpyridinium salts) with antimicrobial properties.[2]
- Ligand Design: Precursor for bidentate ligands (e.g., via lithiation at the benzylic position) used in catalysis.[1]

Experimental Protocol: Synthesis via Minisci Reaction[2][12]

The most robust route to **2-octylpyridine** is the Minisci Reaction, which utilizes a silver-catalyzed radical decarboxylation of octanoic acid to alkylate the electron-deficient pyridine ring.[1][2] This method avoids the harsh conditions of Chichibabin reactions.

Reaction Scheme

[1]

Materials

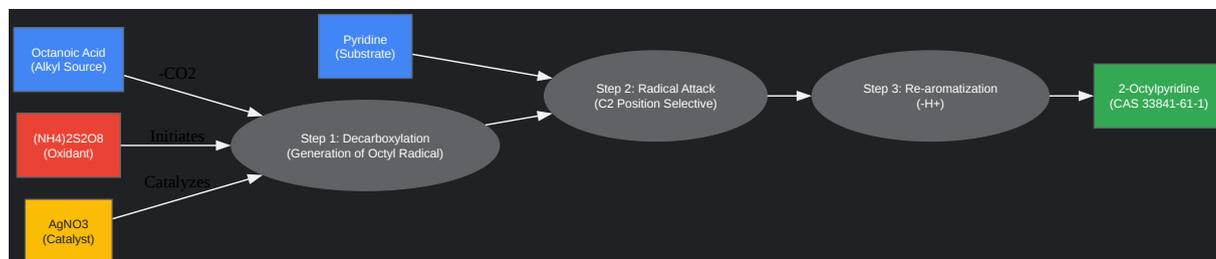
- Substrate: Pyridine (1.0 equiv, 50 mmol)
- Reagent: Octanoic Acid (1.5 equiv)[2]
- Oxidant: Ammonium Persulfate (1.5 equiv)[2]
- Catalyst: Silver Nitrate (0.1 equiv)[2]
- Solvent: 10% Aqueous H₂SO₄ / Acetonitrile (1:1 biphasic system)

Step-by-Step Methodology

- Preparation: In a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve Pyridine (3.95 g, 50 mmol) and Octanoic Acid (10.8 g, 75 mmol) in 50 mL of 10% H₂SO₄ and 50 mL Acetonitrile.
- Catalyst Addition: Add AgNO₃ (0.85 g, 5 mmol). Heat the mixture to 70°C.
- Radical Initiation: Dissolve Ammonium Persulfate (17.1 g, 75 mmol) in 30 mL water. Add this solution dropwise over 30 minutes to the heated reaction mixture.
 - Note: CO₂ evolution will be vigorous. Ensure open system (vented).
- Reaction: Stir at 70°C for an additional 2 hours. The solution will turn dark brown/grey.
- Work-up:
 - Cool to room temperature.[3][4]
 - Basify to pH > 9 using concentrated NaOH (aq) (Keep cool with ice bath).
 - Extract with Dichloromethane (3 x 50 mL).
 - Wash combined organics with Brine, dry over MgSO₄, and concentrate in vacuo.[1]
- Purification: Purify the crude oil via flash column chromatography (Silica Gel, Hexane:EtOAc 9:1).

- Yield Expectation: 60-75% mono-alkylated product.[2]

Synthesis Pathway Visualization (DOT Diagram)



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Figure 2: Mechanistic pathway of the Minisci radical alkylation used to synthesize **2-Octylpyridine**.^[2]

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